

Application Note: Quantification of Diphenamid using Gas Chromatography

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Compound of Interest

Compound Name: *Diphenamid*

Cat. No.: *B1670725*

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Abstract

This application note provides a detailed protocol for the quantification of **Diphenamid**, a widely used herbicide, in various matrices using gas chromatography (GC). The methodologies outlined herein are applicable for residual analysis in environmental samples as well as for quality control in agrochemical formulations. The protocol covers sample preparation using the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method, followed by analysis using Gas Chromatography coupled with either a Flame Ionization Detector (FID) or a Mass Spectrometer (MS). This document includes two distinct GC methods, instrument parameters, and expected quantitative performance data to guide researchers in establishing a robust analytical workflow.

Introduction

Diphenamid (N,N-dimethyl-2,2-diphenylacetamide) is a selective pre-emergence herbicide used to control annual grasses and broadleaf weeds in a variety of agricultural settings. Monitoring its concentration in soil, water, and food products is crucial for ensuring environmental safety and regulatory compliance. Gas chromatography is a powerful and reliable technique for the separation and quantification of semi-volatile compounds like **Diphenamid**.^[1] This application note presents a comprehensive guide to performing **Diphenamid** analysis by GC, emphasizing practical experimental protocols and data presentation.

Experimental Protocols

Sample Preparation: QuEChERS Method

The QuEChERS method is a streamlined and effective procedure for the extraction and cleanup of pesticide residues from a variety of sample matrices.^[2]

Materials:

- Homogenized sample (e.g., fruit, vegetable, soil)
- Acetonitrile (ACN)
- Magnesium sulfate (anhydrous)
- Sodium chloride (NaCl)
- Primary secondary amine (PSA) sorbent
- 50 mL and 15 mL centrifuge tubes
- Vortex mixer
- Centrifuge

Procedure:

- Extraction:
 - Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Shake vigorously for 1 minute.
 - Add 4 g of anhydrous magnesium sulfate and 1 g of sodium chloride.
 - Shake vigorously for 1 minute.
 - Centrifuge at ≥ 3000 rcf for 5 minutes.

- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer the acetonitrile supernatant to a 15 mL centrifuge tube containing 150 mg of PSA and 900 mg of anhydrous magnesium sulfate.
 - Vortex for 30 seconds.
 - Centrifuge at ≥ 3000 rcf for 5 minutes.
 - The resulting supernatant is ready for GC analysis.

Gas Chromatography (GC) Analysis

Two distinct methods are presented, a Fast GC-MS/MS method and a standard GC-MS method, offering flexibility in terms of analysis speed and instrumentation.

Method 1: Fast GC-MS/MS

This method is suitable for high-throughput screening of multiple pesticide residues, including **Diphenamid**.

- Instrumentation: A Thermo Scientific TSQ Quantum GC GC-MS/MS system with a TRACE GC Ultra gas chromatograph and TriPlus AS liquid autosampler, or equivalent.^[2]
- Column: 5% Phenyl polysilphenylene-siloxane (e.g., TG-5MS), 20 m x 0.18 mm ID, 0.18 μ m film thickness.
- Injector: PTV splitless mode.
 - Temperature Program: 70°C (hold for 0.02 min), then ramp at 12°C/s to 280°C (hold for 1.2 min), then ramp at 14.5°C/s to 320°C (hold for 6 min).
- Carrier Gas: Helium at a constant flow of 1 mL/min.^[2]
- Oven Temperature Program: 80°C (hold for 1.5 min), ramp at 30°C/min to 210°C, then ramp at 20°C/min to 320°C (hold for 2 min).^[2]
- MS/MS Detector:

- Source Temperature: 260°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Collision Gas: Argon at 1.5 mTorr.
- Monitored Transitions for **Diphenamid**: Q1 m/z 239.13 -> Q3 m/z 167.09 and Q1 m/z 167.09 -> Q3 m/z 165.09.

Method 2: Standard GC-MS

This method provides excellent separation and is suitable for routine quantitative analysis.

- Instrumentation: A gas chromatograph with a mass selective detector (e.g., Agilent 6890/5975).
- Column: 5% Phenyl-methylpolysiloxane (e.g., Zebron ZB-5MSPLUS), 30 m x 0.25 mm ID, 0.25 µm film thickness.
- Injector: Splitless mode at 250°C.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Oven Temperature Program: 60°C (hold for 1 min), ramp at 40°C/min to 170°C, then ramp at 10°C/min to 310°C (hold for 3 min).
- MS Detector:
 - Transfer Line Temperature: 280°C.
 - Source Temperature: 230°C.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Range: m/z 50-550.
 - Characteristic Ions for **Diphenamid**: m/z 167 (quantification), 165, 152, 115 (qualifiers).

Flame Ionization Detector (FID) Alternative: For routine analysis where a mass spectrometer is not available, a Flame Ionization Detector can be utilized. The GC conditions can be adapted from the methods above. The FID temperature should be set to 300°C. Quantification is based on the peak area relative to a calibration curve.

Data Presentation

The following tables summarize the expected quantitative data for the analysis of **Diphenamid** using the described GC methods.

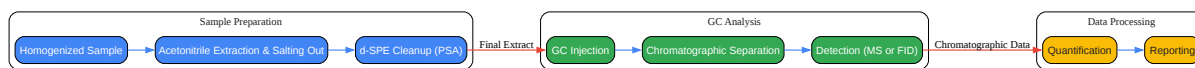
Table 1: Chromatographic and Quantitative Data for **Diphenamid** Analysis

Parameter	Method 1 (Fast GC-MS/MS)	Method 2 (Standard GC-MS)
Retention Time (min)	7.04	10.36
Linearity (R ²)	>0.99	>0.99
Limit of Detection (LOD)	~1-5 µg/kg	~1-5 µg/kg
Limit of Quantification (LOQ)	~5-10 µg/kg	~5-10 µg/kg
Recovery (%)	85-110	93-107

Note: LOD, LOQ, and Recovery values are typical performance characteristics for multi-residue pesticide analysis using these methods and may vary depending on the matrix and specific instrument performance.

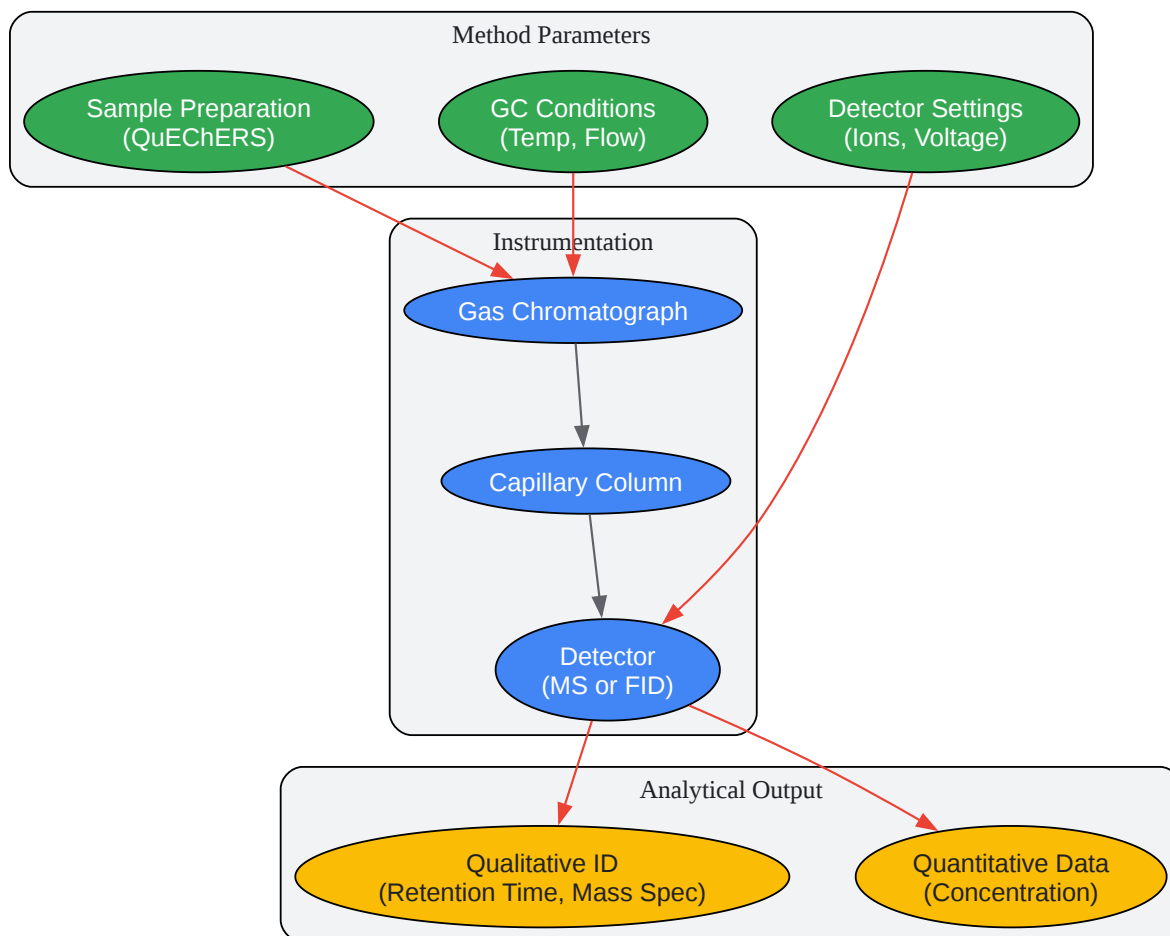
Visualizations

The following diagrams illustrate the experimental workflow and the logical relationship of the analytical components.



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Caption: Experimental workflow for **Diphenamid** quantification.



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Caption: Logical relationship of analytical components.

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References

- 1. Diphenamid | C₁₆H₁₇NO | CID 13728 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. dea.gov [dea.gov]
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